

A Comparative Performance Analysis of Reactive Green 19 from Various Suppliers

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Compound of Interest

Compound Name: **Reactive Green 19**

Cat. No.: **B12382097**

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For Researchers, Scientists, and Drug Development Professionals

This guide offers an objective comparison of the performance of **Reactive Green 19**, a widely used reactive dye, from different suppliers. The information presented herein is based on typical performance characteristics and standardized testing methodologies to aid in the selection of the most suitable product for your research and development needs.

Executive Summary

Reactive Green 19 is a popular green anionic dye belonging to the azo class of reactive dyes. It is primarily utilized in the textile industry for dyeing cellulosic fibers like cotton, viscose, and linen, forming a covalent bond with the fiber to ensure high wash fastness.^[1] Beyond textiles, its derivatives and conjugates have applications in various biochemical assays. The performance of **Reactive Green 19** can vary between suppliers due to differences in synthesis and purification processes. This guide provides a comparative overview of key performance indicators to facilitate informed purchasing decisions.

Performance Comparison

The following table summarizes the typical performance data for **Reactive Green 19** from three representative suppliers. The data is illustrative and may not represent the exact specifications of any single supplier. It is recommended to request a certificate of analysis for lot-specific data.

Performance Metric	Supplier A	Supplier B	Supplier C
Purity (by Spectrophotometry)	≥ 98.5%	≥ 98.0%	≥ 99.0%
Solubility (g/L at 25°C)	120	115	125
Exhaustion Rate (%)	75	72	78
Fixation Rate (%)	92	90	94
Wash Fastness (Staining)	4-5	4	4-5
Wash Fastness (Color Change)	4-5	4	4-5
Light Fastness (Xenon Arc)	4	3-4	4

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the performance comparison.

Determination of Purity by Spectrophotometry

This method determines the purity of the dye by measuring its absorbance at the wavelength of maximum absorption (λ_{max}).

- Instrumentation: UV-Vis Spectrophotometer
- Procedure:
 - Accurately weigh a small amount of the **Reactive Green 19** dye sample.
 - Dissolve the dye in a known volume of deionized water to prepare a stock solution of a specific concentration.
 - Prepare a series of dilutions from the stock solution.

- Measure the absorbance of each dilution at the λ_{max} for **Reactive Green 19**.
- Plot a calibration curve of absorbance versus concentration.
- The purity is calculated based on the molar extinction coefficient, which is determined from the slope of the calibration curve.

Measurement of Solubility

This protocol determines the maximum amount of dye that can be dissolved in water at a specific temperature.

- Apparatus: Beakers, magnetic stirrer, temperature-controlled water bath.
- Procedure:
 - Add a known volume of deionized water to a beaker placed in a water bath set to 25°C.
 - Gradually add a weighed amount of **Reactive Green 19** to the water while stirring continuously.
 - Continue adding the dye until saturation is reached, indicated by the presence of undissolved particles.
 - Allow the solution to equilibrate for a set period.
 - Filter the saturated solution to remove any undissolved dye.
 - Determine the concentration of the dissolved dye in the filtrate using spectrophotometry.
 - Solubility is expressed in grams per liter (g/L).

Evaluation of Exhaustion and Fixation Rates

This experiment quantifies the percentage of dye that is taken up by the fabric from the dyebath (exhaustion) and the percentage of the absorbed dye that covalently binds to the fabric (fixation).

- Materials: Cotton fabric swatches, laboratory dyeing machine, spectrophotometer.

- Procedure:
 - Prepare a dyebath with a known concentration of **Reactive Green 19**, salt (e.g., sodium chloride), and water.
 - Introduce a pre-weighed cotton swatch into the dyebath.
 - Run the dyeing process at a specified temperature and time.
 - After the initial dyeing phase (before alkali addition), measure the dye concentration in the dyebath to determine the exhaustion rate.
 - Add an alkali (e.g., sodium carbonate) to the dyebath to initiate the fixation reaction.
 - Continue the dyeing process for a specified time.
 - After dyeing, remove the fabric and measure the dye concentration in the remaining dyebath.
 - Thoroughly wash the dyed fabric to remove any unfixed dye.
 - The amount of fixed dye is determined by spectrophotometric analysis of the stripped dye from the fabric or by analyzing the wash liquor.
 - $$\text{Exhaustion Rate (\%)} = \frac{[(\text{Initial Dyebath Absorbance} - \text{Final Dyebath Absorbance}) / \text{Initial Dyebath Absorbance}]}{100}$$
 - $$\text{Fixation Rate (\%)} = \frac{(\text{Amount of Fixed Dye} / \text{Amount of Exhausted Dye})}{100}$$

Assessment of Wash Fastness (ISO 105-C06)

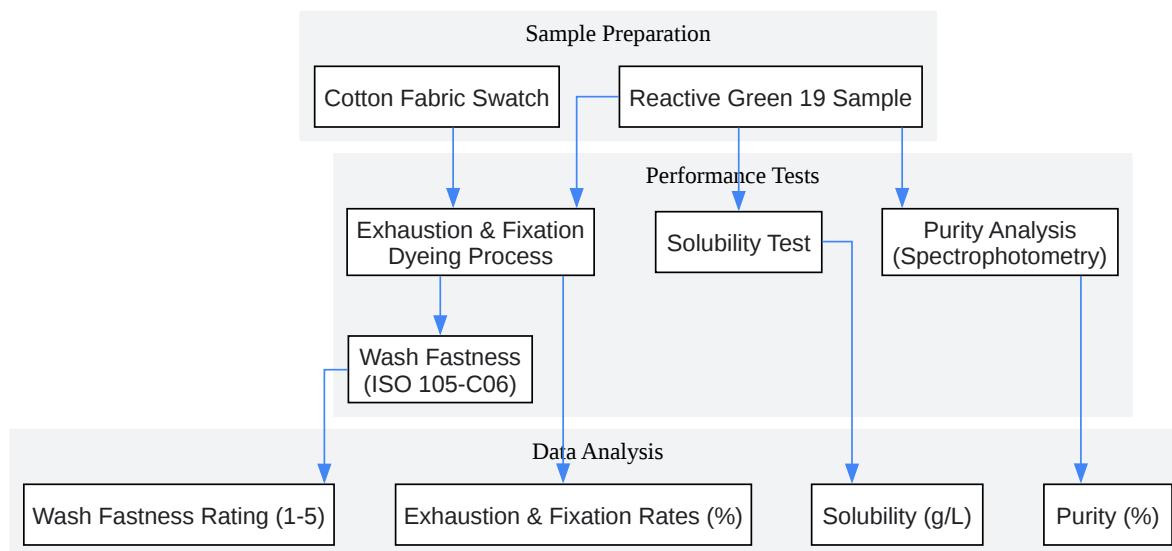
This standardized test evaluates the resistance of the color of the dyed textile to domestic or commercial laundering.

- Apparatus: Launder-Ometer, multifiber test fabric, grey scale for assessing staining and color change.
- Procedure:

- A specimen of the **Reactive Green 19** dyed cotton fabric is stitched together with a multifiber test fabric.
- The composite specimen is placed in a stainless-steel container with a specified detergent solution and stainless-steel balls.
- The container is agitated in a Launder-Ometer at a specified temperature (e.g., 60°C) for a defined period (e.g., 30 minutes).
- After the washing cycle, the specimen is rinsed and dried.
- The degree of staining on the different fibers of the multifiber test fabric is assessed using the grey scale for staining.
- The change in color of the dyed specimen is evaluated using the grey scale for color change.
- Ratings are given on a scale of 1 (poor) to 5 (excellent).

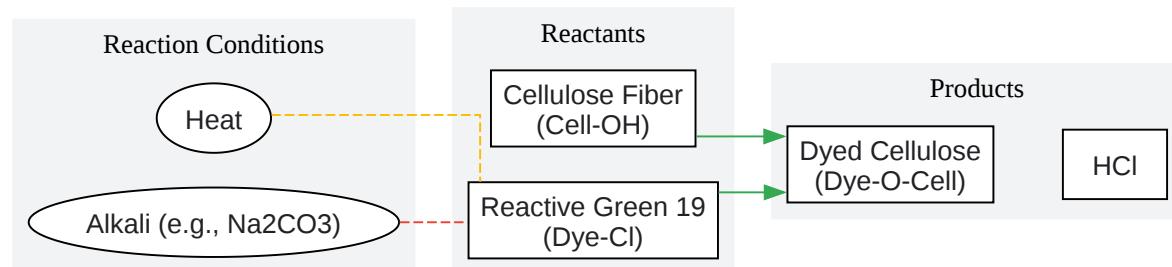
Visualizations

Experimental Workflow for Performance Evaluation

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Caption: Experimental workflow for evaluating **Reactive Green 19** performance.

Chemical Reaction of Reactive Green 19 with Cellulose

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References

- 1. worlddyeviariety.com [worlddyeviariety.com]
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